

Application of Tributyl Phosphate-d27 in Food Contact Material Testing: A Detailed Guide

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Compound of Interest

Compound Name: Tributyl phosphate-d27

Cat. No.: B579870

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Introduction

Tributyl phosphate (TBP) is an organophosphorus compound utilized as a plasticizer and flame retardant in the manufacturing of various polymers, some of which are intended for food contact applications. The potential for migration of TBP from packaging materials into foodstuffs raises safety concerns, necessitating robust and accurate analytical methods to ensure consumer protection. **Tributyl phosphate-d27** (TBP-d27), a deuterated analog of TBP, serves as an excellent internal or surrogate standard in isotope dilution mass spectrometry methods for the precise quantification of TBP and other organophosphate esters (OPEs) in food contact materials (FCMs) and food simulants. Its use significantly improves the accuracy and reliability of analytical measurements by compensating for matrix effects and variations in sample preparation and instrumental analysis.

This document provides detailed application notes and protocols for researchers, scientists, and professionals in the field of food safety and drug development on the utilization of TBP-d27 in the testing of food contact materials.

Application Notes

Tributyl phosphate-d27 is ideally suited for the quantitative analysis of TBP and other OPEs migrating from food contact materials due to its chemical and physical properties being nearly identical to its non-deuterated counterpart. This ensures that it behaves similarly during extraction, cleanup, and chromatographic separation, while its distinct mass allows for separate detection by mass spectrometry.

Key Applications:

- **Internal Standard in Isotope Dilution Mass Spectrometry (ID-MS):** TBP-d27 is added to samples at the beginning of the analytical process. By measuring the ratio of the native analyte to the labeled standard, accurate quantification can be achieved, correcting for losses during sample workup and instrumental analysis.
- **Surrogate Standard:** In methods where a full suite of isotopically labeled standards is not available, TBP-d27 can be used as a surrogate standard to monitor the recovery of other OPEs with similar chemical properties.
- **Method Validation:** TBP-d27 is crucial for validating analytical methods by assessing parameters such as recovery, precision, and accuracy.

Analytical Techniques:

The primary analytical techniques for the determination of TBP and other OPEs using TBP-d27 are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). GC-MS is well-suited for the analysis of volatile and semi-volatile OPEs, while LC-MS/MS is advantageous for less volatile and more polar compounds.

Quantitative Data Summary

The following tables summarize typical quantitative data obtained from methods utilizing deuterated internal standards for the analysis of plasticizers and organophosphate esters in food contact materials and simulants.

Table 1: Method Performance for Organophosphate Esters using TBP-d27 as a Surrogate Standard

Analyte	Limit of Detection (LOD) (ng/g)	Limit of Quantification (LOQ) (ng/g)	Recovery (%)	Relative Standard Deviation (RSD) (%)
Tributyl phosphate (TBP)	0.17 - 1.21	0.5 - 3.6	84.7 - 114.3	1.6 - 25.3
Tris(2-chloroethyl) phosphate (TCEP)	0.17 - 1.21	0.5 - 3.6	72.6 - 112.9	1.6 - 25.3
Tris(1-chloro-2-propyl) phosphate (TCIPP)	0.17 - 1.21	0.5 - 3.6	72.6 - 112.9	1.6 - 25.3
Tris(1,3-dichloro-2-propyl) phosphate (TDCIPP)	0.17 - 1.21	0.5 - 3.6	72.6 - 112.9	1.6 - 25.3
Triphenyl phosphate (TPP)	0.17 - 1.21	0.5 - 3.6	72.6 - 112.9	1.6 - 25.3

Data adapted from a study on the determination of organophosphate esters in soil and sediment, demonstrating typical performance of methods using TBP-d27 as a surrogate standard.[\[1\]](#)

Experimental Protocols

Protocol 1: Determination of Tributyl Phosphate Migration from Food Contact Materials into Food Simulants using GC-MS and TBP-d27 as an Internal Standard

1. Scope: This protocol describes the quantitative analysis of tributyl phosphate (TBP) migration from plastic food contact materials into food simulants (e.g., 10% ethanol, 50% ethanol, and olive oil) using gas chromatography-mass spectrometry (GC-MS) with **Tributyl phosphate-d27** (TBP-d27) as an internal standard.

2. Materials and Reagents:

- Tributyl phosphate (TBP), analytical standard
- **Tributyl phosphate-d27** (TBP-d27), internal standard
- Hexane, pesticide residue grade
- Acetone, pesticide residue grade
- Dichloromethane, pesticide residue grade
- Sodium chloride (NaCl), analytical grade, baked at 400°C for 4 hours
- Anhydrous sodium sulfate, analytical grade, baked at 400°C for 4 hours
- Food simulants: 10% (v/v) ethanol, 50% (v/v) ethanol, olive oil
- Food contact material samples

3. Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent
- Autosampler
- Incubator

4. Standard Solutions Preparation:

- TBP Stock Solution (1000 µg/mL): Accurately weigh 10 mg of TBP standard and dissolve in 10 mL of hexane.

- TBP-d27 Internal Standard Stock Solution (100 µg/mL): Accurately weigh 1 mg of TBP-d27 and dissolve in 10 mL of hexane.
- Calibration Standards: Prepare a series of calibration standards by appropriate dilution of the TBP stock solution with hexane to cover the expected concentration range of TBP in the samples. Spike each calibration standard with the TBP-d27 internal standard solution to a final concentration of 1 µg/mL.

5. Sample Preparation and Extraction:

- Migration Test:
 - Cut the food contact material into 1 dm² pieces.
 - Immerse the samples in the food simulant at a ratio of 6 dm²/L.
 - Incubate under the desired conditions (e.g., 10 days at 40°C or 2 hours at 70°C).
- Extraction from Aqueous Food Simulants (10% and 50% Ethanol):
 - Take a 10 mL aliquot of the food simulant after the migration test.
 - Spike with 10 µL of the TBP-d27 internal standard stock solution (100 µg/mL).
 - Add 2 g of NaCl and shake to dissolve.
 - Perform liquid-liquid extraction with 5 mL of hexane twice.
 - Combine the hexane extracts and dry over anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Extraction from Olive Oil Food Simulant:
 - Take a 1 g aliquot of the olive oil after the migration test.
 - Spike with 10 µL of the TBP-d27 internal standard stock solution (100 µg/mL).
 - Dissolve the oil in 10 mL of hexane.

- Perform solid-phase extraction (SPE) cleanup using a silica gel cartridge to remove lipids.
- Elute the TBP and TBP-d27 with a suitable solvent mixture (e.g., hexane:acetone).
- Concentrate the eluate to a final volume of 1 mL.

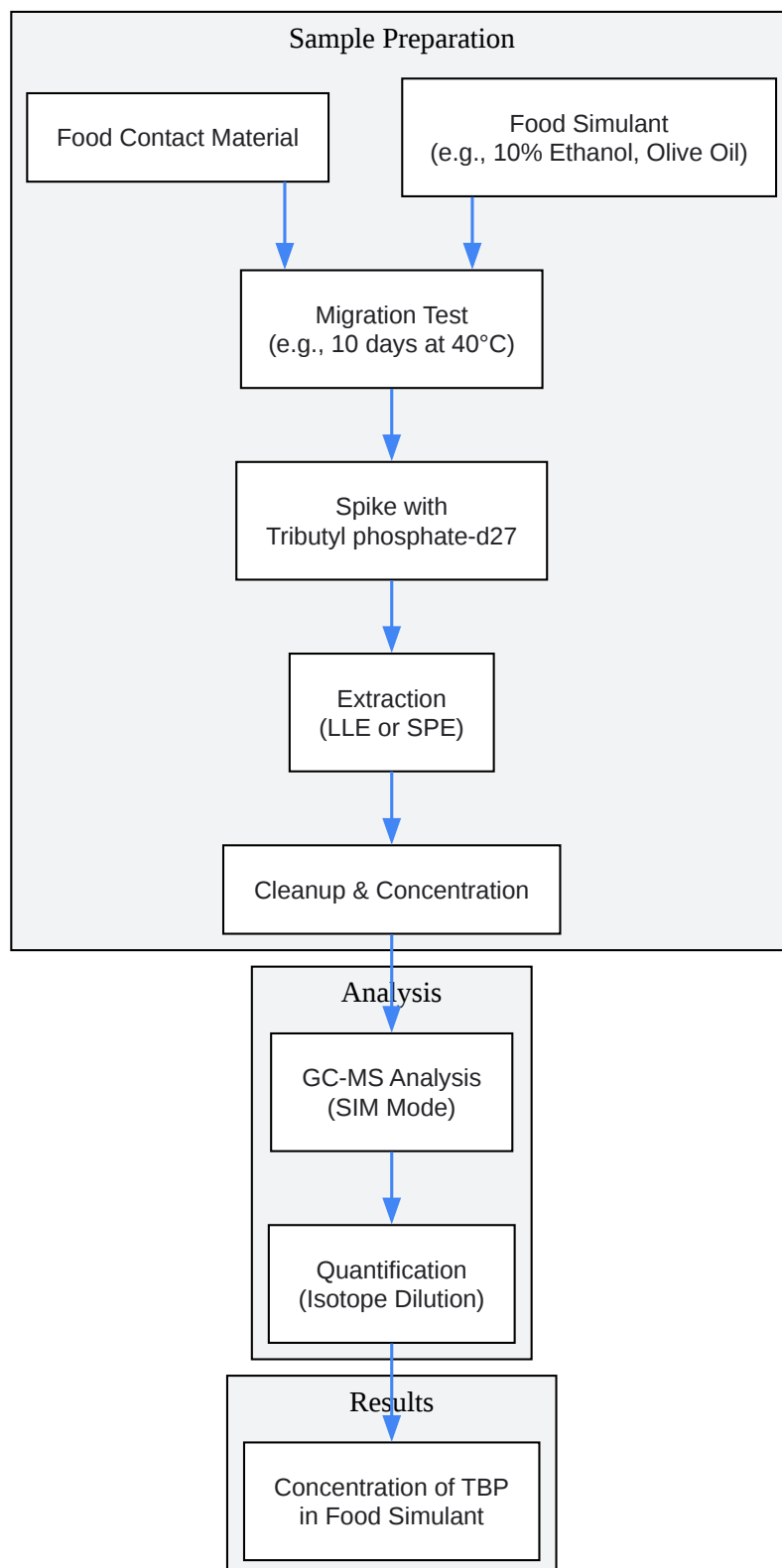
6. GC-MS Analysis:

- Injector Temperature: 250°C
- Oven Temperature Program: Start at 60°C (hold for 2 min), ramp to 280°C at 10°C/min (hold for 5 min).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Injection Mode: Splitless (1 µL injection volume).
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - TBP: m/z 99, 155, 211
 - TBP-d27: m/z 112, 172, 238
 - Quantification Ion: TBP (m/z 155), TBP-d27 (m/z 172).

7. Quantification:

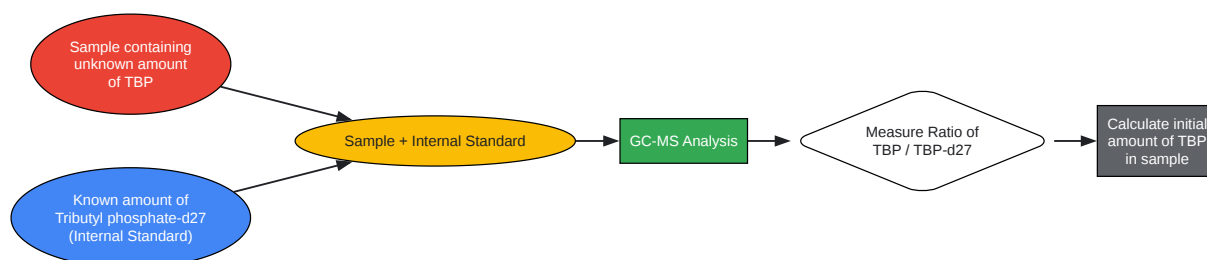
- Construct a calibration curve by plotting the ratio of the peak area of the TBP quantification ion to the peak area of the TBP-d27 quantification ion against the concentration of TBP in the calibration standards.
- Calculate the concentration of TBP in the samples using the calibration curve.

Diagrams



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Caption: Experimental workflow for TBP analysis.



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Caption: Principle of isotope dilution analysis.

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References

- 1. Determination of 15 Organophosphate Ester Flame Retardants in Soils and Sediments by Gas Chromatography-Mass Spectrometry with Accelerated Solvent Extraction [ykcs.ac.cn]
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